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Preventing hydrolysis of Ethyl Myristate in aqueous solutions

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Compound of Interest		
Compound Name:	Ethyl Myristate	
Cat. No.:	B029566	Get Quote

Technical Support Center: Ethyl Myristate Formulations

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and FAQs for preventing the hydrolysis of **ethyl myristate** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is ethyl myristate and why is it used in aqueous formulations?

Ethyl myristate (also known as ethyl tetradecanoate) is the ester formed from myristic acid and ethanol.[1][2] It is a colorless to pale yellow liquid that is insoluble in water but soluble in many organic solvents.[2] In pharmaceutical and cosmetic applications, it serves as an emollient, skin-conditioning agent, solvent, and penetration enhancer.[3][4][5] Its ability to solubilize active ingredients and improve skin absorption makes it a valuable component in topical medications and other formulations.[4]

Q2: What is hydrolysis and why is it a critical issue for **ethyl myristate**?

Hydrolysis is a chemical reaction in which a water molecule breaks down another compound.[6] For esters like **ethyl myristate**, hydrolysis splits the ester bond, reverting it to its parent carboxylic acid (myristic acid) and alcohol (ethanol).[7][8] This degradation is problematic

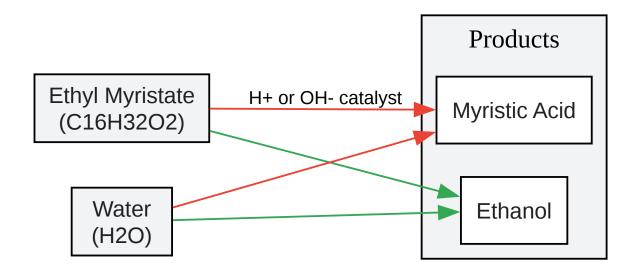


Troubleshooting & Optimization

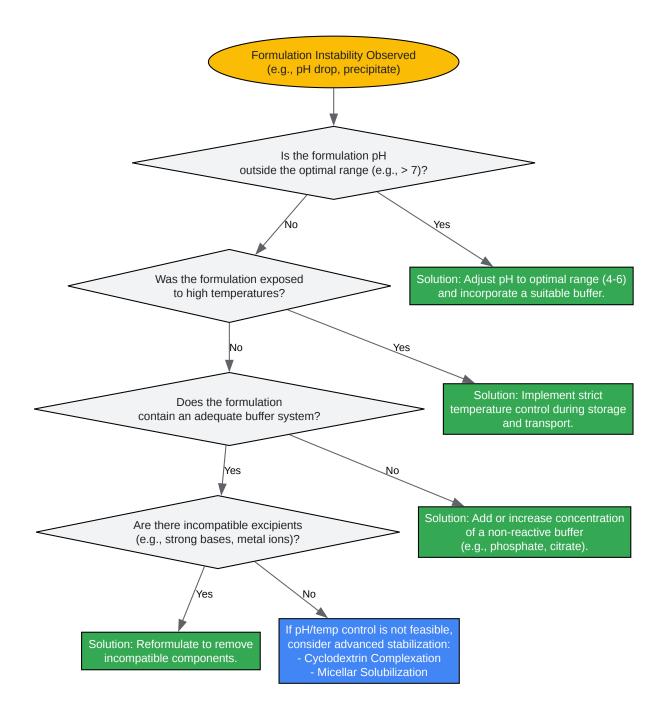
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because it leads to a loss of the active ingredient's efficacy, changes in the formulation's pH, and potential precipitation of the poorly water-soluble myristic acid, thereby compromising the stability and shelf-life of the product.

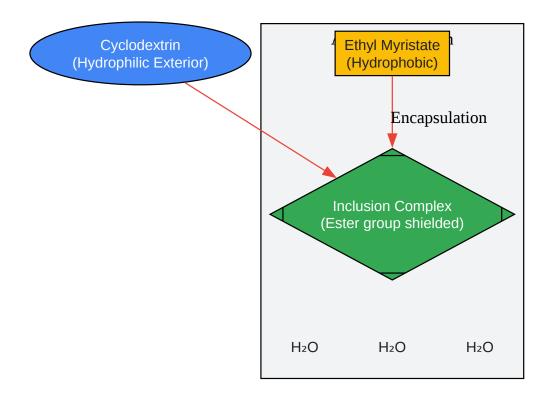












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